

Proper Disposal Procedures for Rs-029

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Compound of Interest

Compound Name: *Rs-029*
CAS No.: *110230-95-0*
Cat. No.: *B1680039*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Rs-029**, a chemical compound identified as an inhibitor of Na⁺/K⁺ ATPase and an activator of Mg²⁺ ATPase. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Chemical and Physical Properties of Rs-029

A summary of the known quantitative data for **Rs-029** (CAS No. 110230-95-0) is presented below. This information is crucial for understanding the substance's behavior and potential hazards.

Property	Value
CAS Number	110230-95-0
Molecular Formula	C ₁₃ H ₁₆ N ₆ O ₆
Molecular Weight	352.3 g/mol
Boiling Point	642.6°C at 760 mmHg
Flash Point	342.5°C
Density	1.54 g/cm ³
Vapor Pressure	2.08E-16 mmHg at 25°C

Experimental Protocols Cited

The information regarding the function of **Rs-029** as a Na⁺/K⁺ ATPase inhibitor and a Mg²⁺ ATPase activator is based on the following study:

- Rybczyńska M, et al. The influence of 2-acetoxy-1, 3-di(nitroimidazolyl)propane derivatives on human red blood cell membrane ATP-ase activity. Pol J Pharmacol Pharm. 1987 Jan-Feb;39(1):5-10.

Rs-029 Disposal Workflow

The following diagram outlines the procedural flow for the safe disposal of **Rs-029** waste.



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Caption: Logical workflow for the safe disposal of **Rs-029** laboratory waste.

Step-by-Step Disposal Procedures for Rs-029

Important Note: A specific Safety Data Sheet (SDS) for **Rs-029** with detailed disposal instructions is not publicly available. Therefore, **Rs-029** should be treated as a hazardous chemical. These procedures are based on general best practices for the disposal of laboratory chemical waste. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

1. Personal Protective Equipment (PPE):

- Before handling **Rs-029** waste, ensure you are wearing appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles or a face shield.
 - A laboratory coat.

2. Waste Segregation:

- Do not mix **Rs-029** waste with general laboratory trash.
- Segregate waste streams:
 - Solid Waste: Collect unused **Rs-029** powder, contaminated weigh boats, and contaminated consumables (e.g., pipette tips, wipes) in a designated, leak-proof container for solid hazardous waste.
 - Liquid Waste: Collect solutions containing **Rs-029** in a separate, clearly labeled, and sealed container for liquid hazardous waste. Ensure the container is compatible with the solvent used.
 - Sharps Waste: Any sharps (e.g., needles, contaminated glassware) that have come into contact with **Rs-029** must be disposed of in a designated sharps container.

3. Waste Container Labeling:

- All waste containers must be clearly labeled as "Hazardous Waste."

- The label must include:
 - The full chemical name: "**Rs-029**" and CAS number "110230-95-0".
 - An approximate concentration and volume/mass of the waste.
 - The date the waste was first added to the container.
 - The primary hazard associated with the waste (if known, otherwise label as "Caution: Chemical of Unknown Toxicity").

4. Storage:

- Store sealed hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
- This area should be away from drains and sources of ignition.
- Use secondary containment (e.g., a chemical-resistant tray or bin) to prevent the spread of material in case of a leak.

5. Disposal:

- Do not dispose of **Rs-029** down the drain or in the regular trash.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Follow all institutional procedures for waste pickup requests.

6. Decontamination:

- Thoroughly decontaminate any surfaces or equipment that may have come into contact with **Rs-029** using an appropriate solvent and cleaning procedure.
- Dispose of all cleaning materials as hazardous solid waste.

By following these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **Rs-029**, minimizing risks to themselves, their colleagues, and the environment.

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